

Personal protective equipment for handling 2-Amino-6-nitrobenzyl alcohol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Amino-6-nitrobenzyl alcohol

Cat. No.: B1218528

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Essential Safety and Handling Guide for 2-Amino-6-nitrobenzyl alcohol

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Amino-6-nitrobenzyl alcohol** (CAS No. 98451-51-5). The following procedures are designed to ensure the safe handling of this compound and to provide clear, actionable steps for its use and disposal.

Chemical Identifier:

- Name: **2-Amino-6-nitrobenzyl alcohol**
- CAS Number: 98451-51-5
- Molecular Formula: $C_7H_8N_2O_3$ [\[1\]](#)
- Molecular Weight: 168.15 g/mol [\[1\]](#)

Hazard Summary: **2-Amino-6-nitrobenzyl alcohol** is harmful if swallowed, in contact with skin, or if inhaled.[\[2\]](#) It is essential to use appropriate personal protective equipment and to handle this compound in a well-ventilated area.

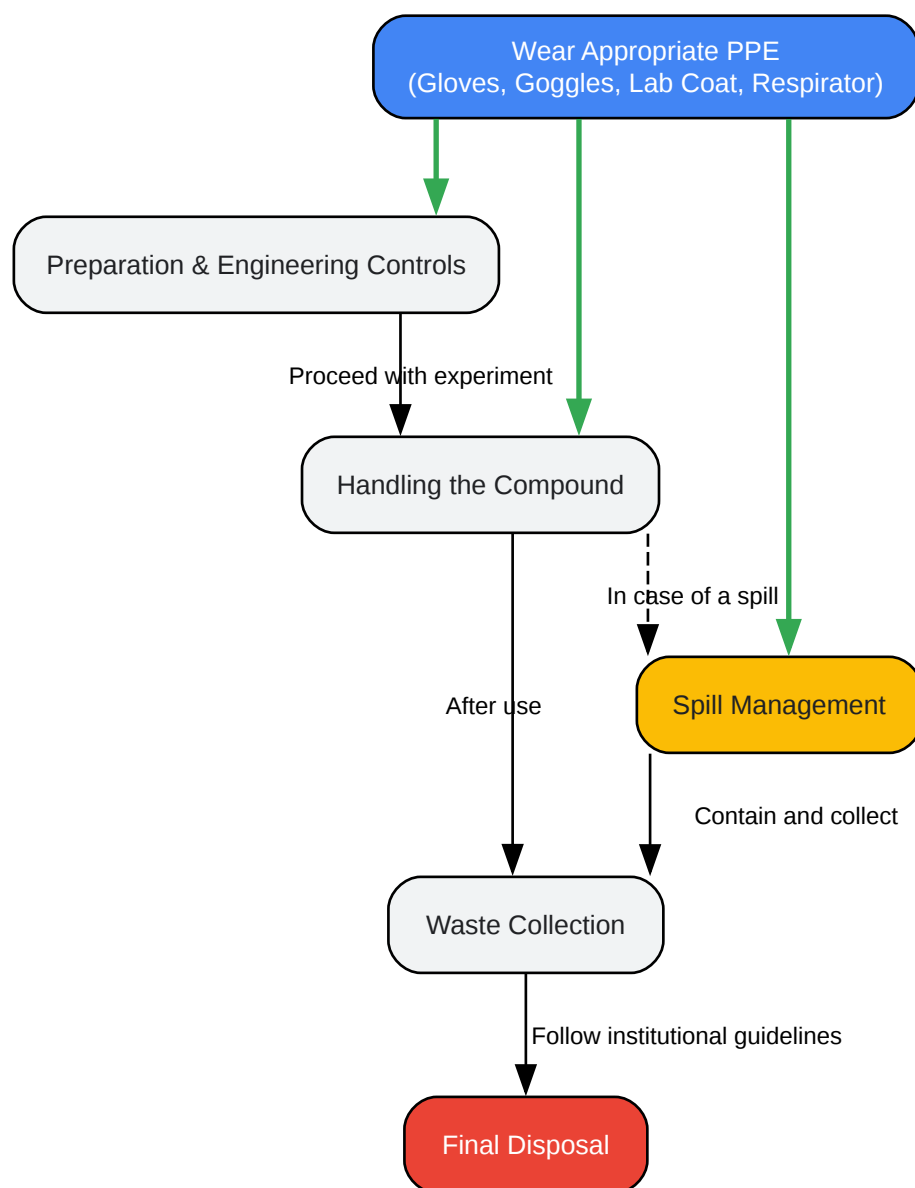
Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Amino-6-nitrobenzyl alcohol** to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Protection Type	Specific Recommendations	Standards/Notes
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be required in situations with a higher risk of splashing.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][4]
Skin Protection	Chemical-resistant, impervious gloves. Protective clothing, such as a lab coat, to prevent skin contact.	Ensure gloves are suitable for the task by checking for chemical compatibility and breakthrough time.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if exposure limits are exceeded or if irritation is experienced. A dust respirator is recommended.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[4] Recommended filter type: Particulates filter conforming to EN 143.[3][4]
Hand Protection	Protective gloves.	A rescuer should wear personal protective equipment, such as rubber gloves.[5]

Operational and Disposal Plans

The following workflow provides a step-by-step guide for the safe handling and disposal of **2-Amino-6-nitrobenzyl alcohol**.



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Safe handling workflow for **2-Amino-6-nitrobenzyl alcohol**.

Experimental Protocols

Preparation and Engineering Controls:

- Ventilation: Always handle **2-Amino-6-nitrobenzyl alcohol** in a well-ventilated area.^[6] A local exhaust or a chemical fume hood is recommended to minimize inhalation of dust or aerosols.

- **Safety Equipment:** Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[3\]](#)[\[4\]](#)
- **Personal Protective Equipment (PPE):** Before handling the compound, put on all required PPE as detailed in the table above.

Handling:

- **Avoid Contact:** Prevent all personal contact with the substance, including inhalation of dust and contact with skin and eyes.[\[6\]](#)
- **Personal Hygiene:** Do not eat, drink, or smoke in the handling area.[\[3\]](#)[\[6\]](#) Wash hands thoroughly after handling the compound.[\[3\]](#)
- **Container Management:** Keep the container tightly closed when not in use.[\[5\]](#)

Storage:

- **Conditions:** Store the compound in a cool, dry, and dark place.[\[5\]](#) Keep the container tightly sealed.
- **Incompatibilities:** Store away from incompatible materials such as strong oxidizing agents.[\[3\]](#)
[\[5\]](#)

Spill Management:

- **Minor Spills:**
 - For dry spills, use dry clean-up procedures to avoid generating dust.[\[6\]](#)
 - Sweep or vacuum the spilled material into a clean, dry, sealable, and labeled container for disposal.[\[6\]](#)
- **General Spill Response:**
 - Avoid breathing dust.[\[6\]](#)
 - Wear appropriate protective clothing, gloves, safety glasses, and a dust respirator.[\[6\]](#)

- Wash the area with large amounts of water and prevent runoff into drains.[6]

Disposal Plan:

- Waste Collection: Collect all waste material, including contaminated PPE and spill clean-up materials, in a suitable, closed, and labeled container.
- Disposal Route: Dispose of the contents and the container at an approved waste disposal plant.[3] Always consult and adhere to your institution's and local environmental regulations for chemical waste disposal.

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